

Personal protective equipment for handling N-Phenylpiperidin-4-amine

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Compound of Interest

Compound Name: N-Phenylpiperidin-4-amine

Cat. No.: B126078

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Essential Safety and Handling Guide for N-Phenylpiperidin-4-amine

This guide provides crucial safety, handling, and disposal information for **N-Phenylpiperidin-4-amine** (CAS No: 23056-29-3), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring laboratory safety and minimizing exposure risk.

Chemical and Physical Properties

N-Phenylpiperidin-4-amine is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.[1][2] It is also designated as a List I chemical by the U.S. Drug Enforcement Administration (DEA) due to its use in the illicit manufacture of fentanyl.[3][4]

Property	Data
Synonyms	4-Anilinopiperidine, N-phenyl-4-piperidinamine, 4-AP
CAS Number	23056-29-3[1][5]
Molecular Formula	C ₁₁ H ₁₆ N ₂ [5]
Molecular Weight	176.26 g/mol [5]
Appearance	Solid
Hazard Statements	H302: Harmful if swallowed.[1] H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]
Signal Word	Warning[1]

Note: Specific quantitative data such as melting point, boiling point, and occupational exposure limits are not consistently available in the provided safety data sheets.[2]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure. The following equipment must be worn at all times when handling **N-Phenylpiperidin-4-amine**.

Respiratory Protection

- Requirement: A NIOSH-approved air-purifying respirator with a particulate filter is necessary, especially when handling the solid form where dust may be generated.[2] For significant spill events or in poorly ventilated areas, a positive-pressure, self-contained breathing apparatus (SCBA) may be required.[6]
- Rationale: Prevents inhalation of harmful dust or aerosols which can cause respiratory irritation.[2]

Eye and Face Protection

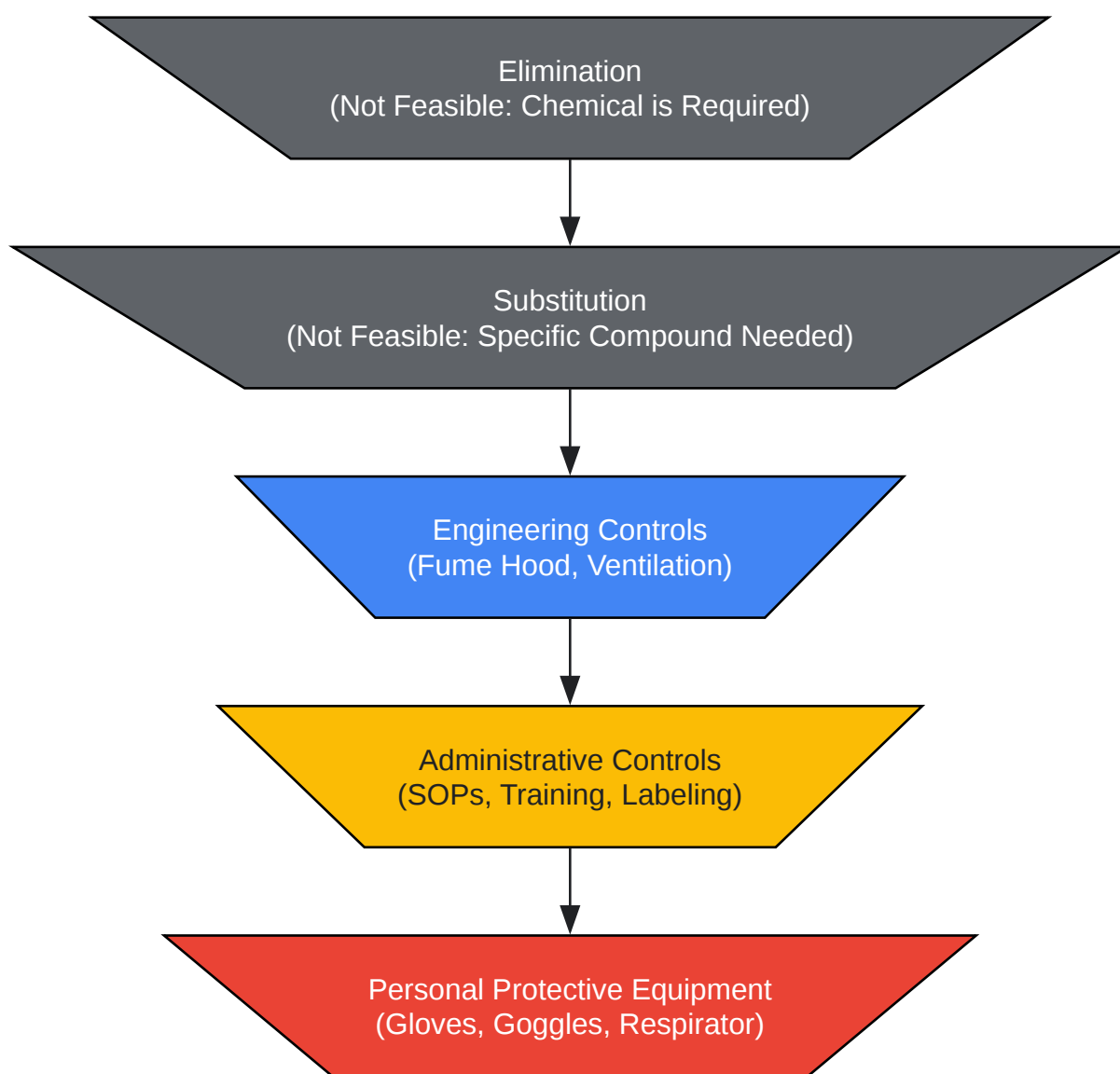
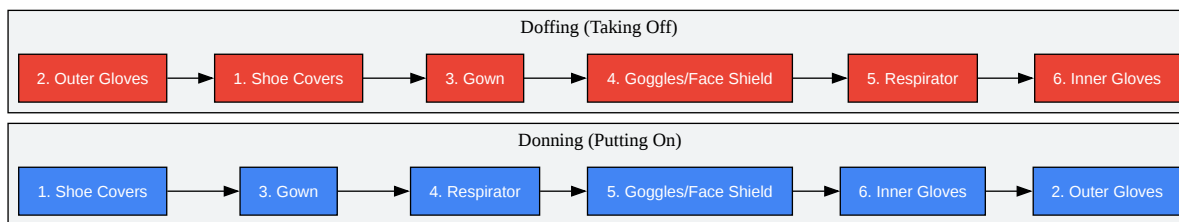
- Requirement: Chemical safety goggles are mandatory.[7] For splash hazards, a full face shield should be worn in addition to goggles.[8]
- Rationale: Protects against serious eye irritation or injury from dust particles or splashes.[2]

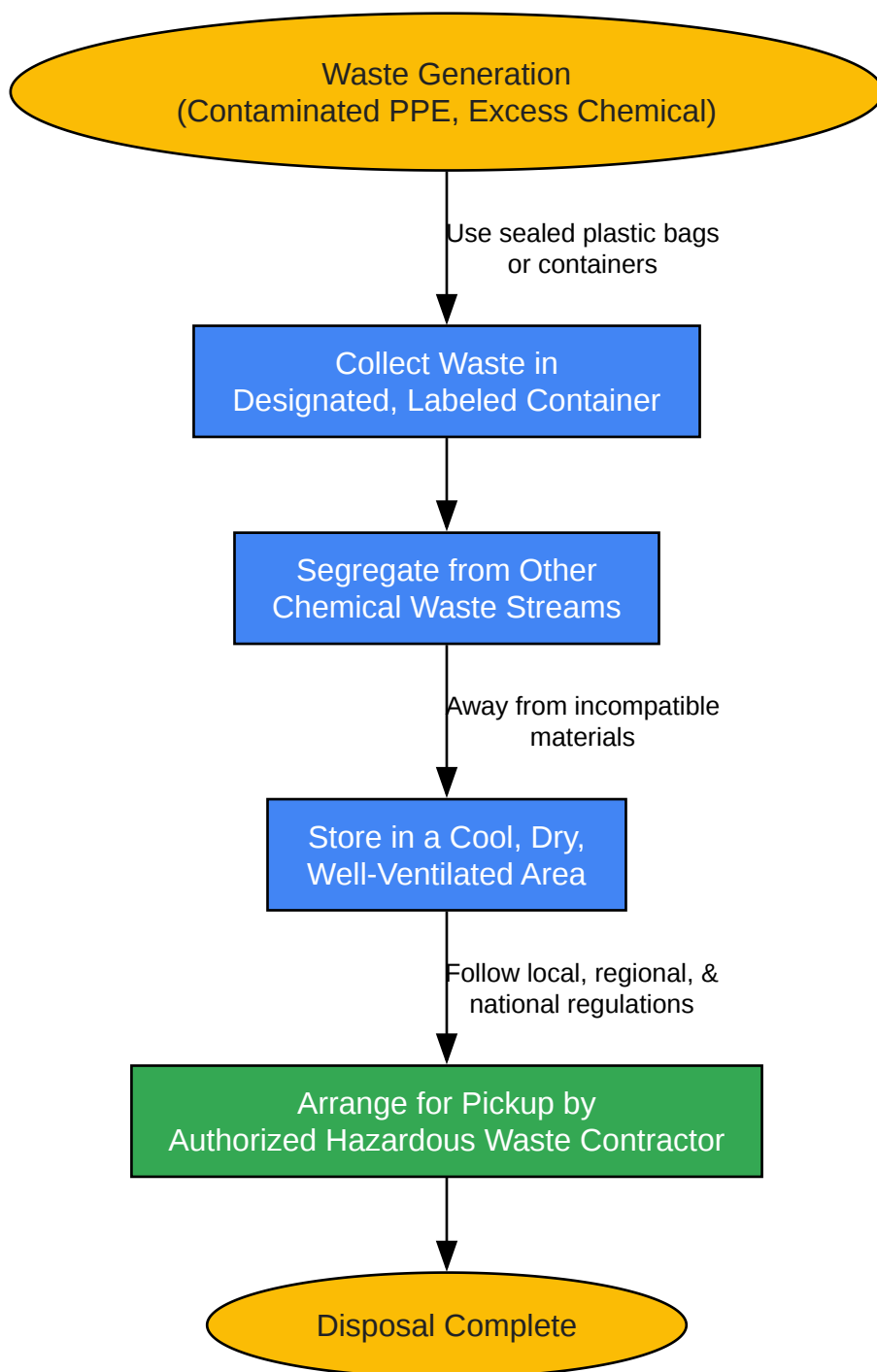
Skin and Body Protection

- Gloves: Wear two pairs of chemotherapy-grade, powder-free nitrile gloves that meet the ASTM D6978 standard.[9] Change gloves frequently and immediately if contamination is suspected.
- Gown/Coveralls: A disposable, impermeable, long-sleeved gown that closes in the back is required.[8][9] Cuffs should be elastic or knit to ensure a tight fit around the inner glove.[9] For extensive handling, chemical-resistant coveralls may be necessary.[10]
- Shoe Covers: Disposable shoe covers should be worn to prevent tracking chemical contaminants out of the laboratory.[9]
- Rationale: Avoids direct skin contact, which can cause irritation.[1] Contaminated clothing must be laundered separately before reuse.[2]

PPE Donning and Doffing Workflow

Properly putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.





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